

2-Heptanol solubility ethanol diethyl ether

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Compound Focus: 2-Heptanol

CAS No.: 543-49-7
Cat. No.: S560084

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Solubility and Key Properties

The table below summarizes the basic solubility information and key physical properties of **2-Heptanol** from technical sources.

Property	Value / Description
Solubility in Water	3.3 g/L [1]
Solubility in Ethanol	Soluble [1] [2]
Solubility in Diethyl Ether	Soluble [1] [2]
Molecular Formula	C ₇ H ₁₆ O [1] [3]
Molecular Weight	116.20 g·mol ⁻¹ [1] [3]
Density	0.817 g·mL ⁻¹ [1] [2]
Boiling Point	159 °C (318 °F; 432 K) [1] [2]
Melting Point	-30.2 °C (-22.4 °F; 243.0 K) [1] [2]

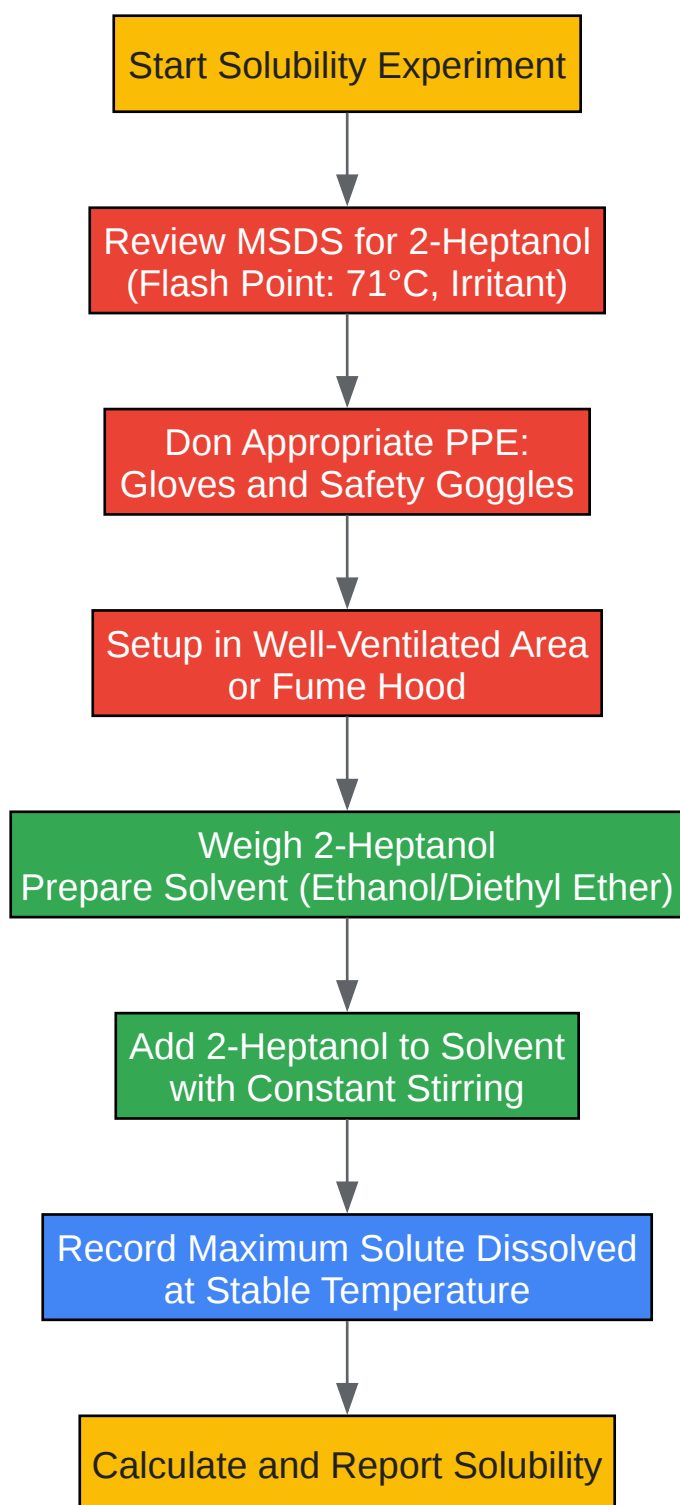
Experimental Considerations

The search results do not contain detailed experimental protocols for determining the solubility of **2-Heptanol**. When planning laboratory work, consider these general principles and the specific hazards of **2-Heptanol**:

- **General Solubility Procedure:** A standard approach involves the stepwise addition of the solid or liquid solute (**2-Heptanol**) to the solvent (e.g., ethanol or diethyl ether) in a controlled temperature environment, with constant stirring, until no more solute dissolves.
- **Safety and Handling: 2-Heptanol** is a flammable liquid and can be harmful. Key safety measures include [4]:
 - **Personal Protective Equipment (PPE):** Use protective gloves and safety goggles.
 - **Ventilation:** Use local exhaust or ensure good general ventilation to avoid inhalation of vapors.
 - **Fire Safety:** Keep away from open flames and hot surfaces. Its flash point is **71°C** [1] [4]. In case of a fire, use alcohol-resistant foam, dry powder, or carbon dioxide to extinguish.
 - **Health Effects:** The substance is irritating to the eyes, respiratory tract, and skin. It can cause dryness or cracking of the skin with repeated exposure [4].

Experimental Workflow Visualization

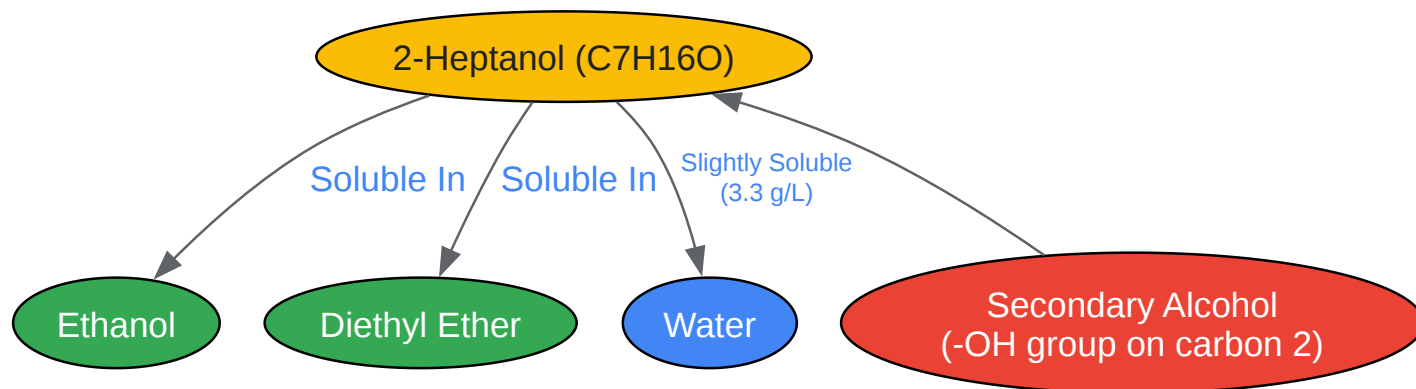
The following diagram outlines the general decision-making workflow for a solubility experiment, incorporating the specific safety considerations for **2-Heptanol**.



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Molecular Structure and Relationships

This diagram illustrates the chemical structure of **2-Heptanol** and its relationship with the solvents mentioned.



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References

1. 2-Heptanol [en.wikipedia.org]
2. 2-Heptanol [wikipedia.nucleos.com]
3. 2-Heptanol - the NIST WebBook [webbook.nist.gov]
4. ICSC 1083 - 2-HEPTANOL [inchem.org]

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